

# An In-depth Technical Guide to Deuterated Palmitic Acid Analogs

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## Compound of Interest

Compound Name: Palmitic acid-d4-2

Cat. No.: B1459829

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This technical guide provides essential information for researchers, scientists, and drug development professionals on the isotopically labeled compound, **Palmitic acid-d4-2**. This document outlines its chemical identifiers and compares them with other deuterated isomers of palmitic acid.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Palmitic acid-d4-2** and other common d4 isomers of palmitic acid. While the molecular weight remains consistent across these isomers, the CAS number is unique to the specific positions of the deuterium atoms.

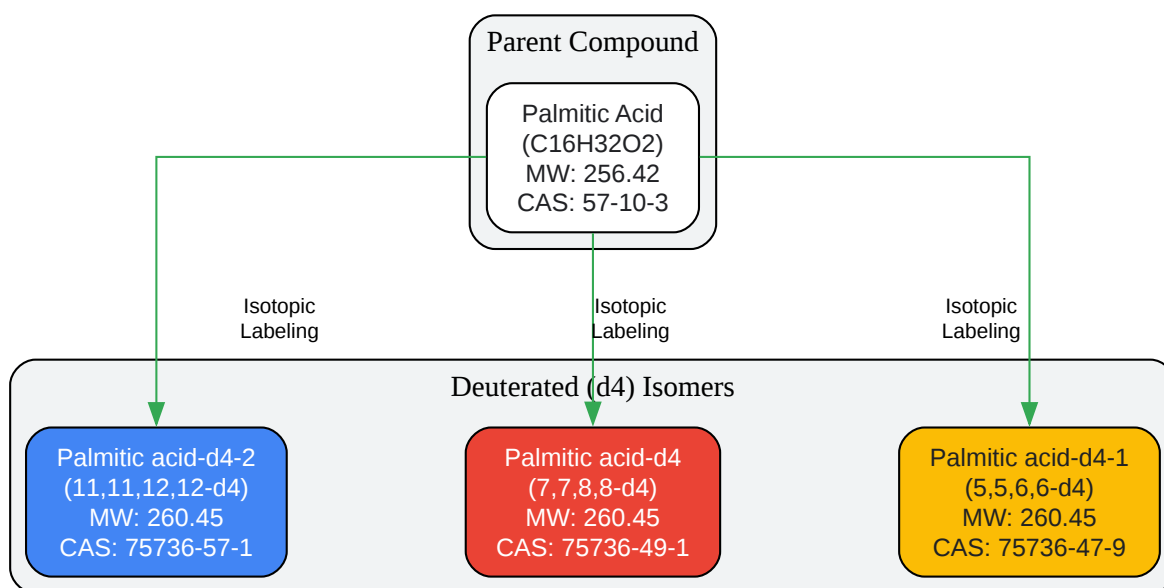
Compound Name	Synonym	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Palmitic acid-d4-2	Hexadecanoic-11,11,12,12-d4 Acid	75736-57-1	C16H28D4O2	260.45[1][2]
Palmitic acid-d4	Hexadecanoic-7,7,8,8-d4 Acid	75736-49-1	C16H28D4O2	260.45[3][4]
Palmitic acid-d4-1	Hexadecanoic-5,5,6,6-d4 Acid	75736-47-9	C16H28D4O2	260.45

## Experimental Protocols

Detailed experimental protocols involving deuterated fatty acids like **Palmitic acid-d4-2** are highly dependent on the specific application, such as in metabolic studies, pharmacokinetic analysis, or as internal standards for mass spectrometry. Researchers should refer to established methodologies in their respective fields. The use of these compounds typically involves standard laboratory procedures for handling stable isotope-labeled compounds, including accurate weighing, dissolution in appropriate solvents (e.g., ethanol, DMSO, DMF), and precise dilution to working concentrations. For quantitative analysis using techniques like GC-MS or LC-MS, the development of a validated analytical method is crucial.

## Logical Relationship of Palmitic Acid and its Deuterated Analogs

The following diagram illustrates the relationship between the parent compound, palmitic acid, and its various deuterated d4 isomers, highlighting their distinct CAS numbers.



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Caption: Relationship between Palmitic Acid and its d4-isomers.

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## References

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- 4. Palmitic acid (7,7,8,8-D<sup>4</sup>, 98%) - Cambridge Isotope Laboratories, DLM-2893-0.1 [isotope.com]
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